

Gusacitinib's Potency Unveiled: A Comparative Analysis of JAK Family Inhibition

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Compound of Interest		
Compound Name:	Gusacitinib	
Cat. No.:	B605629	Get Quote

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BRIDGEWATER, NJ – November 10, 2025 – In the competitive landscape of kinase inhibitors, **gusacitinib** (ASN002) distinguishes itself as a potent dual inhibitor of both spleen tyrosine kinase (SYK) and the Janus kinase (JAK) family. This guide offers a detailed comparison of **gusacitinib**'s inhibitory effects on the four members of the JAK family—JAK1, JAK2, JAK3, and TYK2—providing researchers, scientists, and drug development professionals with essential data and experimental context to evaluate its therapeutic potential.

Gusacitinib has demonstrated significant promise in preclinical and clinical studies for various inflammatory and autoimmune conditions, including atopic dermatitis and chronic hand eczema. Its broad-spectrum activity is attributed to its ability to modulate multiple cytokine signaling pathways crucial to the inflammatory cascade. A key aspect of its pharmacological profile is its differential inhibition of JAK family members, which play distinct roles in immune cell function.

Quantitative Analysis of JAK Inhibition

The inhibitory potency of **gusacitinib** against each JAK isoform is critical for understanding its mechanism of action and potential therapeutic window. The half-maximal inhibitory concentration (IC50) values from biochemical assays provide a quantitative measure of this potency.



Kinase Target	Gusacitinib IC50 (nM)
JAK1	46[1][2]
JAK2	4[1][2]
JAK3	11[1][2]
TYK2	8[1][2]

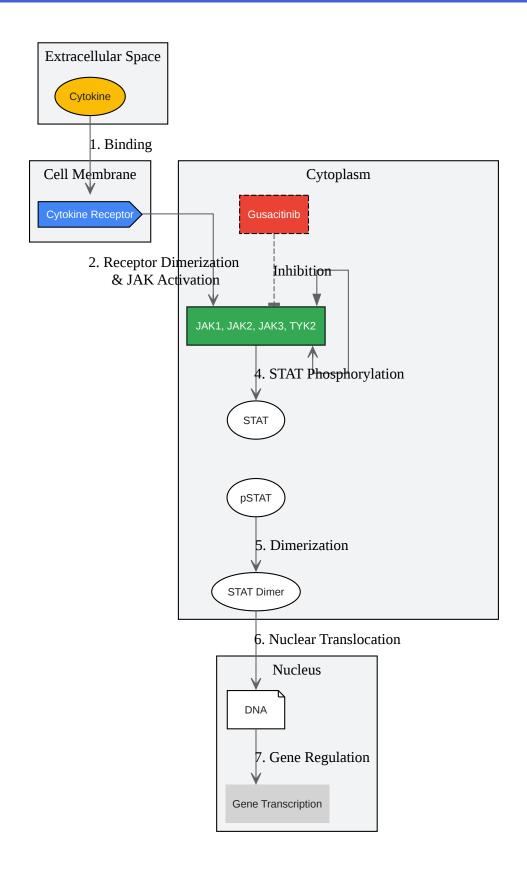
Data presented are from in vitro biochemical assays.[1][2]

As the data indicates, **gusacitinib** is a potent inhibitor of all four JAK family members, with the strongest activity observed against JAK2. This broad inhibitory profile suggests that **gusacitinib** can impact a wide array of cytokine signaling pathways.

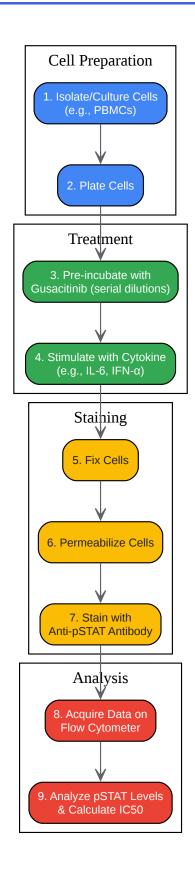
Visualizing the Mechanism: The JAK-STAT Signaling Pathway

The Janus kinase-signal transducer and activator of transcription (JAK-STAT) pathway is a critical signaling cascade for numerous cytokines and growth factors. **Gusacitinib** exerts its effects by inhibiting the phosphorylation activity of JAKs, thereby disrupting downstream signaling.









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